

# Comparing 2-Aminodiphenylamine and 4-Aminodiphenylamine polymerization

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## Compound of Interest

Compound Name: 2-Aminodiphenylamine

Cat. No.: B160148

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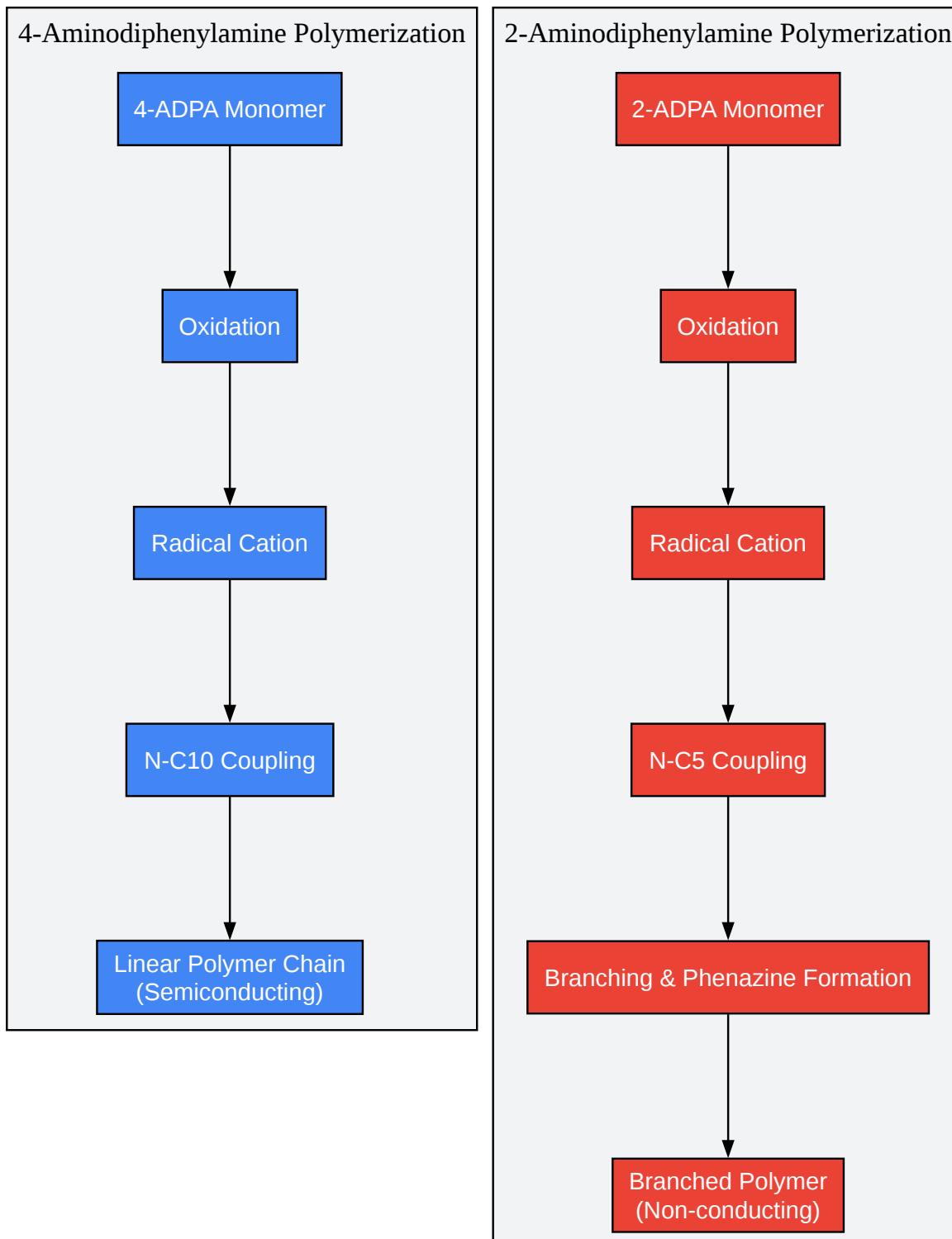
A comparative analysis of the polymerization of **2-aminodiphenylamine** (2-ADPA) and **4-aminodiphenylamine** (4-ADPA) reveals significant differences in their reaction mechanisms, polymer structures, and resulting material properties. These distinctions primarily arise from the positional difference of the amino group on the diphenylamine backbone, which dictates the preferred coupling sites during polymerization and ultimately influences the polymer's linearity, molecular weight, and electrical conductivity.

## Polymerization and Structural Differences

Chemical oxidative polymerization, typically using an oxidant like ammonium peroxydisulfate in an acidic medium, is a common method for synthesizing polymers from these monomers. However, the resulting polymer structures are markedly different.

- Poly(**4-aminodiphenylamine**) (P4ADPA): The polymerization of 4-ADPA predominantly proceeds through a linear coupling mechanism. The primary reaction involves the formation of bonds at the primary amine (Nprim) and the C10 position of the adjacent monomer unit.[\[1\]](#) [\[2\]](#) This results in the formation of linear oligomers and polymers with a more regular, extended-chain structure.[\[2\]](#)[\[3\]](#)
- Poly(**2-aminodiphenylamine**) (P2ADPA): In contrast, the polymerization of 2-ADPA is characterized by a different coupling mode, primarily between the primary amine (Nprim) and the C5 position.[\[1\]](#)[\[2\]](#) This ortho-position of the amino group promotes branching and the formation of cyclic phenazine-like structural units within the polymer chain.[\[2\]](#)[\[3\]](#) This irregular, branched structure disrupts the polymer's conjugation and planarity.

The proposed polymerization mechanisms for both isomers lead to distinct polymer architectures.



[Click to download full resolution via product page](#)**Figure 1.** Comparative polymerization pathways of 4-ADPA and 2-ADPA.

## Comparative Performance Data

The structural differences between P4ADPA and P2ADPA have a profound impact on their material properties, particularly their molecular weight and electrical conductivity. The linear and more conjugated structure of P4ADPA facilitates charge transport, rendering it a semiconductor, while the branched, less-conjugated structure of P2ADPA leads to non-conducting materials.

Property	Poly(2-Aminodiphenylamine)	Poly(4-Aminodiphenylamine)
Primary Coupling Mode	Nprim-C5 <sup>[1][2]</sup>	Nprim-C10 <sup>[1][2]</sup>
Polymer Structure	Branched, with phenazine units <sup>[2][3]</sup>	Predominantly linear <sup>[2][3]</sup>
Weight-Average Molecular Weight	~1900 g/mol <sup>[1][2]</sup>	~3700 g/mol <sup>[1][2]</sup>
Electrical Conductivity	Non-conducting <sup>[1][2]</sup>	Semiconducting ( $\sim 2.5 \times 10^{-4}$ S/cm) <sup>[1][2]</sup>
Morphology (Electropolymerized)	"Fallen leaves" morphology <sup>[4]</sup>	Globular morphology <sup>[4]</sup>

## Experimental Protocols

### Chemical Oxidative Polymerization

This protocol outlines a typical method for the chemical oxidative polymerization of aminodiphenylamines.

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## References

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